

An In-depth Technical Guide to the Chemical Properties of 2,4-Dinitrophenylalanine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4-Dinitrophenylalanine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **2,4-dinitrophenylalanine** (DNPA), a derivative of the amino acid phenylalanine. This document consolidates essential data, experimental protocols, and key reactions to serve as a practical resource for researchers, scientists, and professionals in drug development. DNPA and its analogs are valuable tools in biochemical research, particularly for peptide sequencing and in the study of protein structure and function.

Core Chemical and Physical Properties

2,4-Dinitrophenylalanine is a yellow crystalline solid, a characteristic imparted by the dinitrophenyl group.^[1] This chromophoric group is central to its utility in analytical chemistry for the detection and quantification of amino acids.^[1]

Table 1: Physicochemical Properties of N-(2,4-Dinitrophenyl)-L-phenylalanine

Property	Value	Source
CAS Number	1655-54-5	[1] [2]
Molecular Formula	C ₁₅ H ₁₃ N ₃ O ₆	[1] [2]
Molecular Weight	331.28 g/mol	[2]
Exact Mass	331.08043514 Da	[2]
Appearance	Yellow crystalline solid	[1]
Solubility	Soluble in organic solvents; limited solubility in water.	[1]
GHS Hazard	H228: Flammable solid	[2]

Table 2: Structural Identifiers for N-(2,4-Dinitrophenyl)-L-phenylalanine

Identifier	Value	Source
IUPAC Name	(2S)-2-(2,4-dinitroanilino)-3-phenylpropanoic acid	[2]
SMILES	<chem>C1=CC=C(C=C1)C--INVALID-LINK--NC2=C(C=C(C=C2))--INVALID-LINK--[O-])--INVALID-LINK--[O-]</chem>	[3] [4]
InChI	InChI=1S/C15H13N3O6/c19-15(20)13(8-10-4-2-1-3-5-10)16-12-7-6-11(17(21)22)9-14(12)18(23)24/h1-7,9,13,16H,8H2,(H,19,20)/t13-/m0/s1	[1] [3] [4]
InChIKey	HJQHTLAEPSKXQJ-ZDUSSCGKSA-N	[1] [3] [4]

Spectroscopic Data

The dinitrophenyl group in **2,4-dinitrophenylalanine** provides unique spectroscopic signatures that are instrumental in its identification and quantification.

Table 3: Spectroscopic Data for N-(2,4-Dinitrophenyl)-L-phenylalanine

Spectroscopic Technique	Key Features	Source
¹ H NMR	Spectra available for detailed structural elucidation.	[3]
¹³ C NMR	Data available for confirming the carbon skeleton.	[3]
IR Spectroscopy	Spectra available, showing characteristic functional group vibrations.	[3][4]
Mass Spectrometry	ESI-MS shows a [M-H] ⁻ ion at m/z 330. Collisionally activated dissociation leads to sequential loss of CO ₂ and H ₂ O.	[5]

Synthesis and Reactivity

The primary method for the synthesis of N-(2,4-dinitrophenyl)amino acids is through the reaction of the corresponding amino acid with 1-fluoro-2,4-dinitrobenzene (FDNB), also known as Sanger's reagent.

Experimental Protocol: Synthesis of N-(2,4-Dinitrophenyl)-L-phenylalanine

This protocol is based on the established procedure for the synthesis of N-(2,4-dinitrophenyl)amino acids.[5]

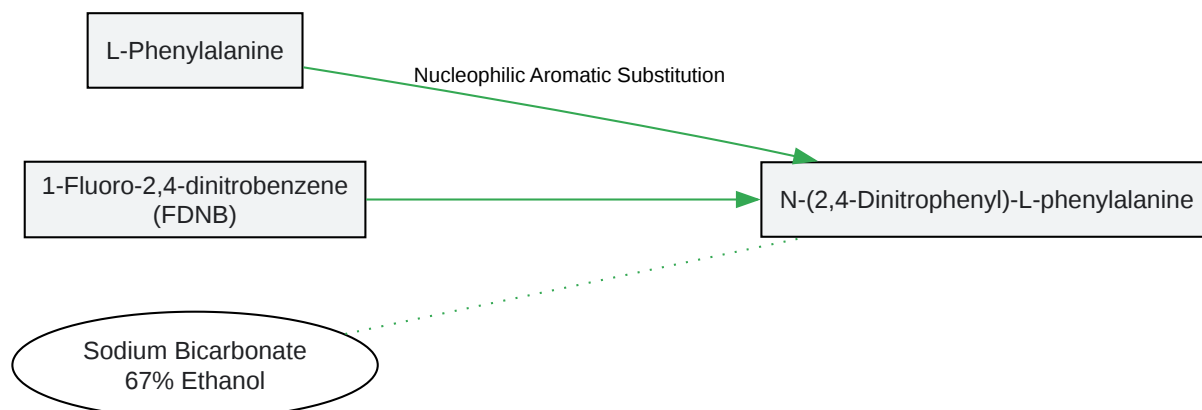
Materials:

- L-phenylalanine

- 1-Fluoro-2,4-dinitrobenzene (FDNB) or 2,4-dinitrochlorobenzene
- Sodium bicarbonate
- Ethanol (67% v/v)
- Diethyl ether
- Hydrochloric acid (concentrated)

Procedure:

- Dissolve L-phenylalanine in a 67% aqueous ethanol solution containing sodium bicarbonate.
- Add a twofold molar excess of 1-fluoro-2,4-dinitrobenzene (FDNB) to the amino acid solution.
- Stir the mixture vigorously at room temperature for approximately 2 hours. The solution will develop a yellow color as the reaction proceeds.
- After the reaction is complete, acidify the solution with concentrated hydrochloric acid. This will precipitate the DNP-phenylalanine.
- Extract the DNP-phenylalanine from the aqueous solution using diethyl ether.
- Wash the ether extract with water to remove any unreacted FDNB and other water-soluble impurities.
- Evaporate the diethyl ether to obtain the crude N-(2,4-dinitrophenyl)-L-phenylalanine.
- The product can be further purified by recrystallization.



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Synthesis of N-(2,4-Dinitrophenyl)-L-phenylalanine.

Reactivity: Cyclization to Benzimidazole-N-oxides

A significant reaction of N-(2,4-dinitrophenyl)amino acids is their base-catalyzed cyclization to form 2-substituted 5-nitro-1H-benzimidazole-3-oxides.[5] These compounds have garnered interest due to their potential as antibacterial agents.[5] The reaction is believed to proceed through a dianionic intermediate in solution.[5] Interestingly, a similar cyclization reaction has been observed in the gas phase during mass spectrometry experiments, where the monoanion undergoes cyclization following the loss of CO₂. [5]

This protocol is adapted from the described synthesis of 5-nitrobenzimidazole-N-oxides.[5]

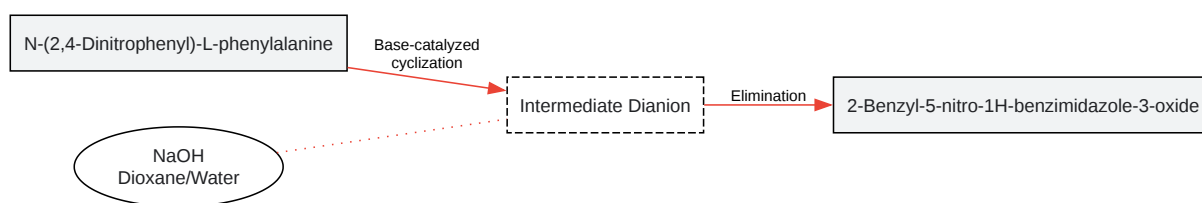
Materials:

- N-(2,4-dinitrophenyl)-L-phenylalanine
- 10% Sodium hydroxide solution
- Dioxane/water mixture (6:4)

Procedure:

- Dissolve N-(2,4-dinitrophenyl)-L-phenylalanine in a 6:4 mixture of dioxane and water.

- Add a 10% solution of sodium hydroxide to the mixture.
- Reflux the reaction mixture. The progress of the reaction can be monitored by thin-layer chromatography.
- Upon completion, neutralize the reaction mixture and extract the product.
- The resulting 2-benzyl-5-nitro-1H-benzimidazole-3-oxide can be purified using standard chromatographic techniques.



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Base-catalyzed cyclization of DNPA.

Applications in Research and Drug Development

The primary application of **2,4-dinitrophenylalanine** and related DNP-amino acids stems from the pioneering work of Frederick Sanger in protein sequencing. The covalent attachment of the DNP group to the N-terminal amino acid of a polypeptide allows for its identification after acid hydrolysis of the protein.

More recently, the study of the interaction between 2,4-dinitrophenol (a related compound) and therapeutic antibodies has emerged as a potential screening tool. A significant percentage of clinical-stage therapeutic antibodies have been shown to bind to 2,4-dinitrophenol, and this interaction can be predictive of unfavorable properties such as polyreactivity, self-association, and instability.^[6] This suggests that assays involving dinitrophenyl compounds could be valuable in the early stages of antibody drug development to identify potential liabilities.

Safety and Handling

N-(2,4-Dinitrophenyl)-L-phenylalanine is classified as a flammable solid.[2] It is important to handle this compound with care, as dinitrophenyl compounds can be associated with potential toxicity.[1] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when working with this chemical.

Conclusion

N-(2,4-Dinitrophenyl)-L-phenylalanine is a well-characterized amino acid derivative with significant utility in biochemical and analytical sciences. Its defined chemical and physical properties, straightforward synthesis, and specific reactivity make it a valuable reagent. The foundational role of DNP-amino acids in protein chemistry continues to be relevant, and new applications in the developability assessment of therapeutic antibodies highlight the ongoing importance of this class of compounds. This guide provides a consolidated resource to support the effective use of **2,4-dinitrophenylalanine** in research and development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 2,4-Dinitrophenylalanine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1341741#2-4-dinitrophenylalanine-chemical-properties]

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